

Technical Guide: ¹H NMR Characterization of 2-(2-Morpholin-4-ylethyl)aniline

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Compound of Interest

Compound Name: 2-(2-Morpholin-4-ylethyl)aniline

Cat. No.: B8575541

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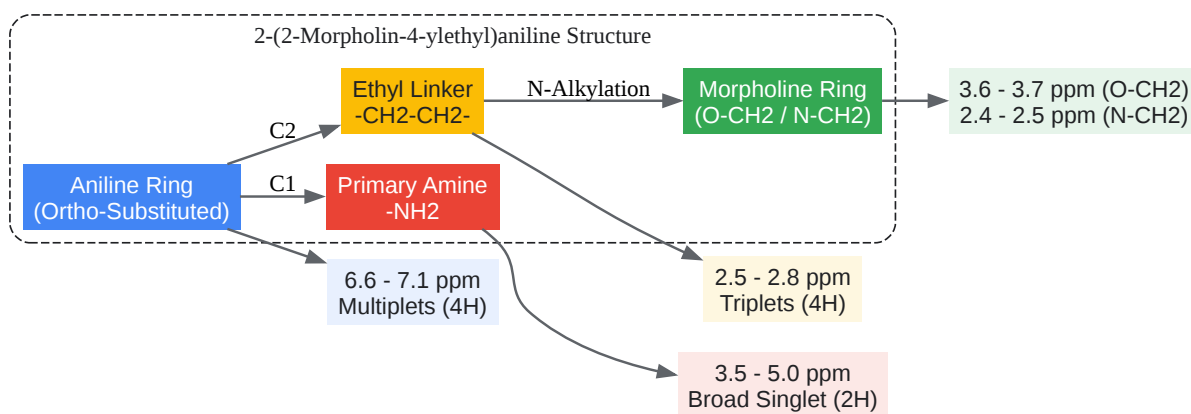
Executive Summary & Structural Logic

2-(2-Morpholin-4-ylethyl)aniline (CAS: 153537-83-8) is a critical bifunctional scaffold often employed in the synthesis of kinase inhibitors and GPCR ligands.^[1] Its structure combines an electron-rich aniline moiety with a basic morpholine ring, linked by an ethyl chain.

Characterizing this molecule requires distinguishing three distinct magnetic environments: the aromatic ABCD system, the ethylene linker, and the morpholine chair. This guide provides a detailed breakdown of its ¹H NMR signature, comparing it against critical synthetic intermediates and structural isomers to ensure precise identification during drug development workflows.

Structural Assignment Diagram

The following diagram maps the proton environments to their corresponding NMR signals.



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Figure 1: Structural segmentation of **2-(2-Morpholin-4-ylethyl)aniline** and correlation to characteristic NMR chemical shift zones.[1]

Characteristic ¹H NMR Profile

The following data represents the characteristic chemical shifts observed in Chloroform-d (

). Note that the amine (

) proton shift is concentration- and solvent-dependent.[1]

Table 1: Predicted Chemical Shifts & Multiplicity (, 400 MHz)

Fragment	Proton Label	Shift (, ppm)	Multiplicity	Integral	Mechanistic Insight
Aromatic	Ar-H (3, [1] 6)	6.95 – 7.10	Multiplet/Triplet	2H	Protons meta/para to the electron-donating group are less shielded. [1]
Aromatic	Ar-H (4, [2] 5)	6.65 – 6.75	Multiplet/Doublet	2H	Ortho/Para positions to are significantly shielded by resonance donation. [1]
Amine	Ar-NH2	3.80 – 4.50	Broad Singlet	2H	Exchangeable protons. [1] Shift varies with concentration and water content. [1]
Morpholine	O-CH2	3.65 – 3.75	Triplet (distorted)	4H	Deshielded by adjacent Oxygen. [1] Characteristic "morpholine feet" pattern. [1]
Linker	Ar-CH2	2.65 – 2.75	Triplet	2H	Benzylic position. [1] Slightly

					deshielded by the aromatic ring.
Linker	N-CH ₂	2.50 – 2.60	Triplet	2H	Adjacent to tertiary amine. ^[1] Often overlaps with morpholine N-CH ₂ . ^[1]
Morpholine	N-CH ₂	2.40 – 2.50	Multiplet	4H	Shielded by amine lone pair. ^[1] Forms the "base" of the morpholine spectrum.

“

Critical Validation Step: The integral ratio between the aromatic region (4H) and the morpholine O-CH₂ region (4H) must be exactly 1:1.^[1] Deviation suggests incomplete reduction or solvent contamination.^[1]

Comparative Analysis: Alternatives & Impurities

In a synthetic context, this compound is usually derived from a nitro-precursor or distinguished from regiochemical isomers.

Scenario A: Monitoring Reaction Progress (Nitro Reduction)

Precursor: 1-(2-Morpholin-4-ylethyl)-2-nitrobenzene Target: **2-(2-Morpholin-4-ylethyl)aniline**[\[1\]](#)

Feature	Nitro Precursor ()	Target Aniline ()	Diagnostic Action
Aromatic Shift	Downfield (7.4 – 8.0 ppm)	Upfield (6.6 – 7.1 ppm)	Watch: The collapse of the downfield multiplets indicates reduction of the electron-withdrawing . [1]
Amine Peak	Absent	Present (~4.0 ppm)	Confirm: Appearance of the broad exchangeable singlet.
Linker Shift	Ar-CH2 ~3.0 ppm	Ar-CH2 ~2.7 ppm	The benzylic protons shift upfield as the ring becomes electron-rich. [1]

Scenario B: Distinguishing Regioisomers (Ortho vs. Para)

Isomer: 4-(2-Morpholin-4-ylethyl)aniline (Para-substituted)[\[1\]](#)

- Ortho-Isomer (Target): Low symmetry. Aromatic region shows complex ABCD pattern (4 distinct multiplets).[\[1\]](#)
- Para-Isomer (Alternative): High symmetry.[\[1\]](#) Aromatic region shows a classic AA'BB' system (two distinct doublets, integrating 2H each) with a clear coupling constant (Hz).

Experimental Protocol: Sample Preparation

To ensure high-resolution data and prevent aggregation of the basic morpholine moiety:

- Solvent Selection:

- Standard:

(99.8% D) + 0.03% TMS.[\[1\]](#) Good solubility, clear separation of aliphatic peaks.

- Alternative:

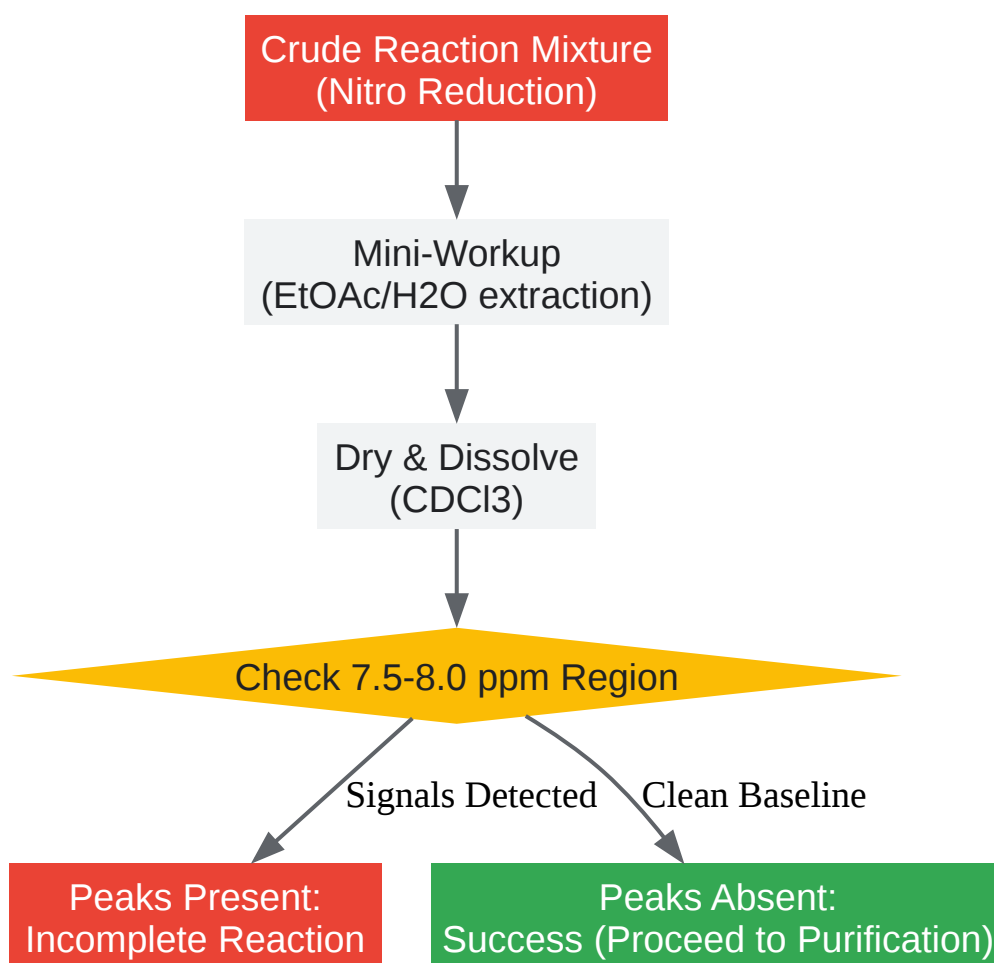
. Use if the

peak is broad or invisible in chloroform due to exchange. In DMSO, the

often appears as a sharp singlet around 4.8 ppm.

- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent. High concentrations (>20 mg) may cause line broadening in the morpholine region due to viscosity/stacking.[\[1\]](#)
- Filtration: Filter through a cotton plug in a glass pipette to remove inorganic salts (e.g.,) from the drying step, which can cause baseline noise.

Workflow Diagram: Synthesis Monitoring



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Figure 2: Rapid NMR decision tree for monitoring the reduction of the nitro-precursor.

References

- General Synthesis of Morpholine-Anilines
 - Source: RSC Advances, 2012.
 - Relevance: Establishes standard shifts for aniline protons (6.5-7.0 ppm)
- Morpholine Ring Conformation & Shifts
 - Source: ACD/Labs & J. Org.[1] Chem.
 - Relevance: Confirms the characteristic AA'XX' multiplet shape of morpholine methylene protons in the 2.4–3.7 ppm range.

- Ortho-Substitution Effects
 - Source: BenchChem Spectroscopic Guides.[1]
 - Relevance: Differentiates ortho-substituted alkyl anilines from para-isomers based on symmetry and multiplicity.
- Solvent Impurity Standards
 - Source: Organometallics, 2010. "NMR Chemical Shifts of Trace Impurities."
 - Relevance: Essential for distinguishing the ethyl linker triplets from common solvent impurities like ethanol or ethyl acet
 - [1]

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Sources

- 1. 2-Morpholinoaniline | C₁₀H₁₄N₂O | CID 735756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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